

An In-depth Technical Guide to the Thermochemical Data of Niobium Pentachloride

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Compound of Interest

Compound Name: *Niobium pentachloride*

Cat. No.: *B160892*

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This technical guide provides a comprehensive overview of the thermochemical data for **Niobium Pentachloride** (NbCl_5), targeting researchers, scientists, and professionals in drug development who may utilize this compound in various synthetic and developmental processes. This document summarizes key quantitative data in structured tables, details experimental methodologies for data acquisition, and presents a logical workflow for thermochemical analysis.

Core Thermochemical Data

Niobium pentachloride is a yellow crystalline solid that serves as a versatile precursor in niobium chemistry.^[1] A thorough understanding of its thermochemical properties is crucial for process optimization, reaction modeling, and ensuring safety in its application.

General Properties

Basic physical and chemical properties of **Niobium Pentachloride** are summarized in Table 1.

Table 1: General Properties of **Niobium Pentachloride**

Property	Value
Molecular Formula	NbCl ₅
Molar Mass	270.17 g/mol [1]
Appearance	Yellow monoclinic crystals[2]
Density	2.75 g/cm ³ [1]
Melting Point	204.7 °C[1]
Boiling Point	254 °C[1]
Solubility	Decomposes in water[1]

Enthalpy, Entropy, and Gibbs Free Energy of Formation

The standard enthalpy of formation ($\Delta_f H^\circ$), standard molar entropy (S°), and standard Gibbs free energy of formation ($\Delta_f G^\circ$) are fundamental parameters that define the stability and reactivity of a compound. These values for **Niobium Pentachloride** in its solid and gaseous states at 298.15 K are presented in Table 2.

Table 2: Standard Enthalpy, Entropy, and Gibbs Free Energy of Formation of **Niobium Pentachloride** at 298.15 K

Phase	$\Delta_f H^\circ$ (kJ/mol)	S° (J/mol·K)	$\Delta_f G^\circ$ (kJ/mol)
Solid	-797.47[1][3]	214.05[1][3]	-687.7[4]
Gas	-703.33[3]	404.07[3]	Not specified

Heat Capacity

The heat capacity (C_p) of a substance quantifies the amount of heat required to raise its temperature by a certain amount. The molar heat capacity of **Niobium Pentachloride** has been determined for its solid, liquid, and gaseous phases and can be expressed as a function of temperature.

Table 3: Molar Heat Capacity of **Niobium Pentachloride**

Phase	Molar Heat Capacity (Cp)	Temperature Range (K)
Solid	$C_{p,\text{solid}} = 35.35 \text{ cal/K}\cdot\text{mol}$	Not specified[5]
Liquid	$C_{p,\text{liquid}} = 57.26 - 22.06 \times 10^{-3} T \text{ cal/K}\cdot\text{mol}$	Not specified[5]
Gas	$C_{p,\text{gas}} = 31.73 - 2.678 \times 10^{-5} T^{-2} \text{ cal/K}\cdot\text{mol}$	300 - 600[5]

Note: The relationship for the liquid phase appears to have a typo in the source material and should be used with caution.

Phase Change Data

The temperatures and enthalpies associated with phase transitions are critical for understanding the behavior of **Niobium Pentachloride** under varying conditions.

Table 4: Phase Change Data for **Niobium Pentachloride**

Transition	Temperature	Enthalpy Change
Melting Point	204.7 °C (477.85 K)[1]	$\Delta_{\text{fus}}H$: 33.9 kJ/mol[4]
Boiling Point	254 °C (527.15 K)[1]	$\Delta_{\text{vap}}H$: 52.3 kJ/mol[4]
Sublimation	Not specified	$\Delta_{\text{sub}}H^\circ$: 95 ± 16 kJ/mol[6]

Experimental Protocols

The determination of the thermochemical data presented above relies on precise experimental techniques. The following sections detail the methodologies for two key experimental procedures.

Vapor Pressure Measurement via Quartz Bourdon-Type Spiral Pressure Gauge

The vapor pressure of solid and liquid **Niobium Pentachloride** over a range of temperatures has been measured using a quartz Bourdon-type spiral pressure gauge.[5][7] This direct

method allows for the determination of thermodynamic properties such as enthalpies and entropies of sublimation and evaporation.[7]

Apparatus: The experimental setup consists of a quartz Bourdon-type spiral pressure gauge enclosed in a quartz chamber.[5] The sample of **Niobium Pentachloride** is placed in a container connected to the inside of the spiral. The entire assembly is housed in a furnace with independently controlled heating zones to maintain a precise temperature profile and prevent condensation in cooler regions.[7] Temperature is measured using a calibrated thermocouple immersed in the sample.[7]

Procedure:

- **Sample Preparation:** High-purity **Niobium Pentachloride** (e.g., 99.99%) is further purified by sublimation in a stream of oxygen-free and dehydrated helium gas saturated with thionyl chloride to remove any oxychloride and water impurities.[7] The purified salt is then distilled into the sample container.
- **System Sealing:** The system containing the sample and the pressure gauge is sealed under vacuum.[5]
- **Measurement:** The furnace is heated to the desired temperature, and the system is allowed to reach thermal equilibrium. The pressure exerted by the vapor of **Niobium Pentachloride** causes the quartz spiral to deflect. This deflection is measured, and the corresponding pressure is determined.
- **Data Collection:** Pressure measurements are taken at various temperatures, covering both the solid and liquid phases.[5] To ensure the reversibility of the measurements and the absence of hysteresis in the gauge, the sample is subjected to repeated heating and cooling cycles.[5]
- **Data Analysis:** The logarithm of the measured vapor pressure is plotted against the reciprocal of the absolute temperature. From the slope of this plot, the enthalpy of sublimation (for the solid phase) or vaporization (for the liquid phase) can be calculated using the Clausius-Clapeyron equation. The entropy of these phase changes can also be derived from the data.[7]

Enthalpy Increment Measurement via Drop Calorimetry

Drop calorimetry is employed to measure the enthalpy increments of **Niobium Pentachloride** in its condensed phases (solid and liquid) as a function of temperature.[8]

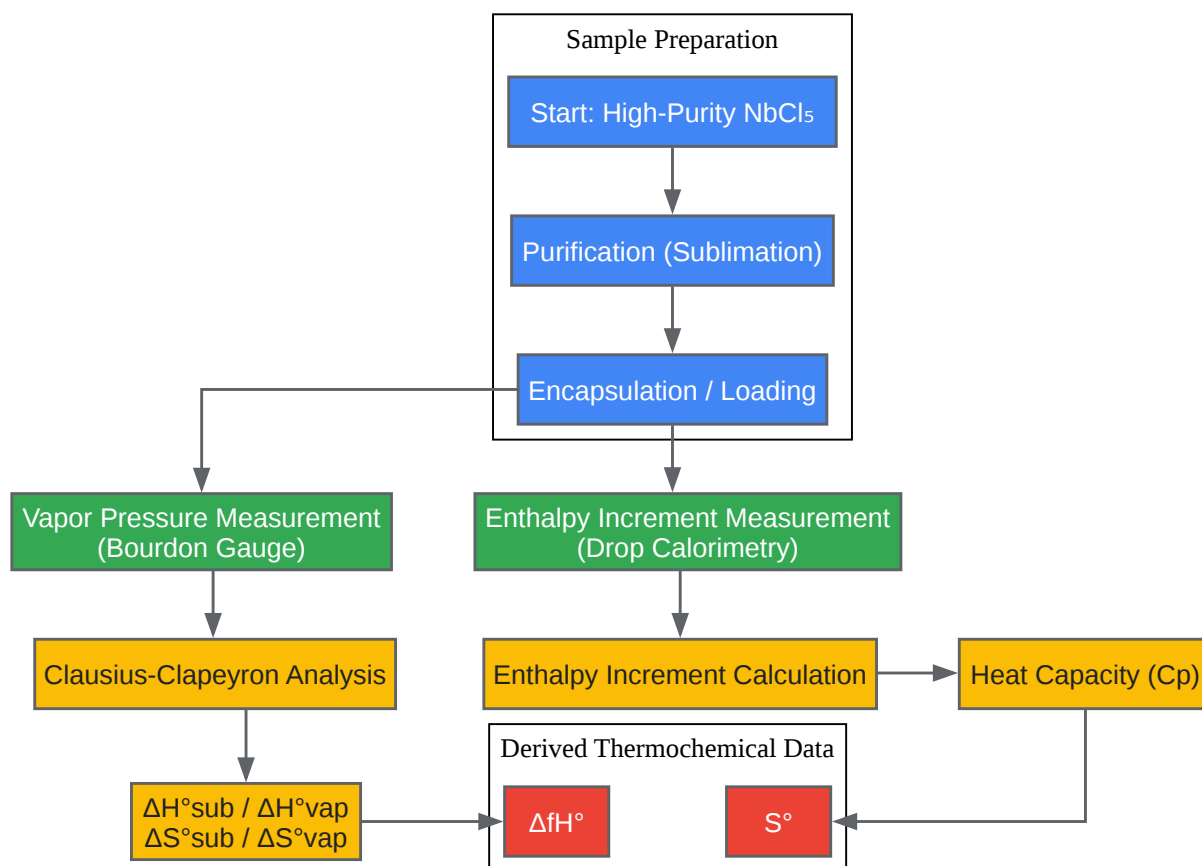
Apparatus: A drop calorimeter is used for this measurement. The core of the apparatus is a calorimetric block maintained at a constant temperature (typically 298.15 K). The **Niobium Pentachloride** sample is encapsulated in a container (e.g., a silica ampoule) and heated to a known, elevated temperature in a furnace.

Procedure:

- **Sample Preparation:** A known mass of high-purity **Niobium Pentachloride** is sealed in an evacuated capsule.
- **Heating:** The encapsulated sample is heated in a furnace to a precisely measured temperature (T).
- **Dropping:** The heated capsule is then dropped into the calorimeter, which is at a known reference temperature (T_{ref} , usually 298.15 K).
- **Heat Measurement:** The heat evolved as the sample and its container cool from T to T_{ref} is measured by the calorimeter.
- **Correction:** The heat contribution from the capsule material is determined in separate experiments and subtracted from the total measured heat to obtain the heat released by the **Niobium Pentachloride** sample alone.
- **Data Analysis:** The enthalpy increment ($H^\circ_T - H^\circ_{298}$) is calculated from the measured heat. By performing these measurements at various temperatures, an equation for the enthalpy increment as a function of temperature can be derived.[8] The heat capacity at a given temperature can then be determined by differentiating this equation with respect to temperature.

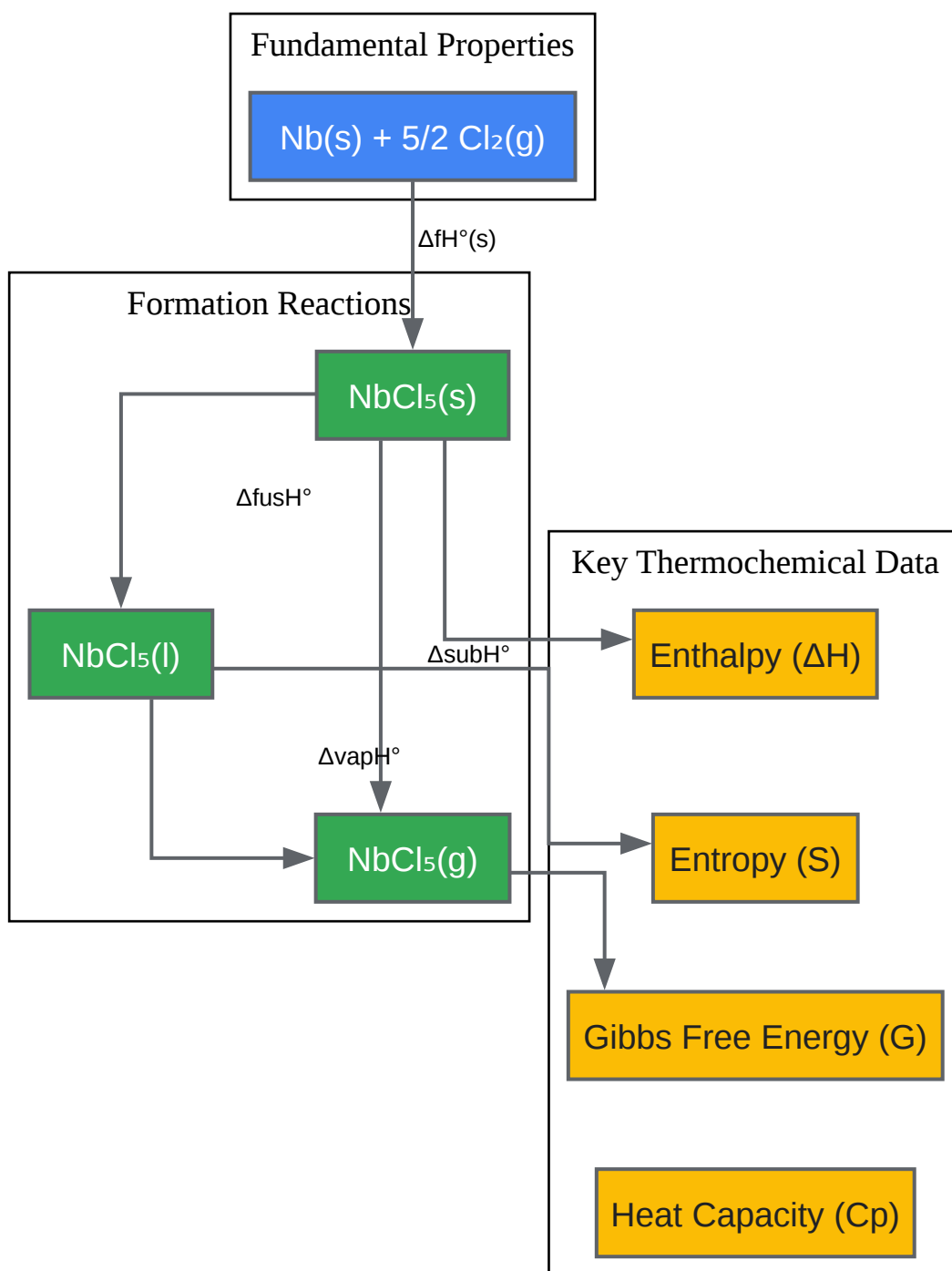
Visualizations

To illustrate the experimental and logical flow in determining the thermochemical properties of **Niobium Pentachloride**, the following diagrams are provided.



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Caption: Workflow for the experimental determination of thermochemical data for **Niobium Pentachloride**.



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Caption: Logical relationships between the different phases and thermochemical properties of NbCl_5 .

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